Technical Master File: 5-Fluoro-6-iodouridine (5-F-6-I-Urd)

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Compound of Interest	
Compound Name:	*5-Fluoro-6-iodouridine*
CAS No.:	*87818-06-2*
Cat. No.:	*B1356998*

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Part 1: Executive Summary

5-Fluoro-6-iodouridine (5-F-6-I-Urd) is a highly specialized halogenated nucleoside analogue. Unlike the widely used antineoplastic agent 5-fluorouracil (5-FU) or the radiosensitizer 5-iodouridine, this disubstituted compound occupies a unique chemical space.[1] It serves two primary functions in advanced drug development:

- Mechanistic Probe & Inhibitor: It acts as a covalent suicide inhibitor of Orotidine-5'-Monophosphate Decarboxylase (ODCase), a critical enzyme in the de novo pyrimidine biosynthesis pathway.[1] This makes it a high-value target for antimalarial (targeting Plasmodium falciparum) and oncology research.[1]
- Synthetic Scaffold: The C-6 iodine atom is highly labile to palladium-catalyzed cross-coupling (Stille, Sonogashira, Suzuki), allowing for the rapid generation of 6-functionalized-5-fluorouridine libraries that retain the cytotoxic 5-fluoro pharmacophore.[1]

This guide provides a rigorous technical breakdown of its synthesis, physicochemical properties, and mechanism of action, moving beyond generic descriptions to actionable, field-

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proven protocols.[1]

Part 2: Chemical Identity & Physicochemical Profile[2]

Table 1: Core Chemical Specifications

Parameter	Specification
IUPAC Name	5-fluoro-6-iodo-1-[(2R,3R,4S,5R)-3,4-dihydroxy-5-(hydroxymethyl)oxolan-2-yl]pyrimidine-2,4-dione
CAS Number	87818-06-2
Molecular Formula	$C_9H_{10}FIN_2O_6$
Molecular Weight	388.09 g/mol
Solubility	DMSO (>50 mg/mL), DMF; Sparingly soluble in Water
pKa	~7.8 (Uracil N3-H) - Acidic due to electron-withdrawing F and I
Stability	Light Sensitive (C-I bond photolysis); Moisture Sensitive (Synthesis intermediates)
Appearance	White to off-white crystalline solid

Part 3: Synthesis Protocol (Lithiation-Iodination Strategy)

Scientific Rationale: Direct electrophilic halogenation at the C-6 position of uridine is chemically forbidden due to the lack of electron density at this position in the pyrimidine ring. Therefore, the synthesis must proceed via a "Directed Ortho-Lithiation" (DoM) strategy.[1] This utilizes the inherent acidity of the C-6 proton, enhanced by the electron-withdrawing fluorine at C-5.

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Critical Control Point: The C-5 fluorine makes the C-6 proton more acidic, but it also makes the ring susceptible to nucleophilic attack.[1] Temperature control at -78°C is non-negotiable to prevent ring opening.[1]

Workflow Diagram (DOT)

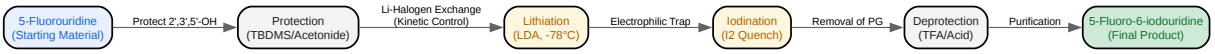

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Figure 1: Synthetic route for **5-Fluoro-6-iodouridine** via directed lithiation.

Detailed Methodology

Reagents:

- Substrate: 2',3'-O-Isopropylidene-5-fluorouridine (Protected 5-FU)
- Base: Lithium Diisopropylamide (LDA), 2.0 M in THF/Heptane
- Electrophile: Iodine (

  ), resublimed
- Solvent: Anhydrous THF (water content <50 ppm)

Protocol:

- Preparation: Charge a flame-dried round-bottom flask with Protected 5-FU (1.0 eq) and Anhydrous THF under an Argon atmosphere. Cool the system to -78°C using a dry ice/acetone bath.
- Lithiation (The "Killer" Step):
  - Add LDA (2.2 eq) dropwise over 20 minutes.

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- Mechanistic Note: The first equivalent removes the N3 proton (pKa ~8).[1] The second equivalent removes the C-6 proton to form the C-6 lithiated species.[1]
- Stir at -78°C for exactly 1 hour. Do not warm. Warming causes the lithiated species to attack the carbonyls of the protecting groups or the pyrimidine ring itself (nucleophilic degradation).[1]

- Iodination:
  - Dissolve Iodine (
    , 2.5 eq) in anhydrous THF.
  - Add the iodine solution dropwise to the lithiated mixture at -78°C. The solution will transition from yellow/orange to dark brown.[1]
  - Stir for 30 minutes at -78°C, then allow to warm slowly to 0°C over 1 hour.
- Quench & Workup:
  - Quench with saturated aqueous Sodium Thiosulfate (
) to reduce excess iodine (color change from brown to clear/yellow).[1]
  - Extract with Ethyl Acetate.[1][2] Wash with Brine.[1][2] Dry over
    .[1][2]
- Deprotection:
  - Treat the intermediate with 50% Trifluoroacetic acid (TFA) in water at 0°C to remove the isopropylidene group.[1]
  - Purify via Reverse-Phase HPLC (C18 column) to isolate the free nucleoside.[1]

Part 4: Mechanism of Action (ODCase Inhibition)

Target: Orotidine-5'-Monophosphate Decarboxylase (ODCase). Role: ODCase catalyzes the final step of de novo pyrimidine synthesis (OMP

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UMP). Inhibition Mode: Covalent Suicide Inhibition.[1]

The presence of the Iodine at C-6 and Fluorine at C-5 creates a "double-trap" mechanism.[1]

- Binding: The 5-F-6-I-UMP (monophosphate form) binds to the ODCase active site.[1]
- Nucleophilic Attack: The enzyme's catalytic residue (Lysine-145 in M. thermoautotrophicum, varying by species) attacks the C-6 position.[1]
- Elimination: The Iodine atom is an excellent leaving group.[1] The attack displaces the iodide, forming a covalent bond between the enzyme and the inhibitor.
- Stalling: The C-5 fluorine prevents the protonation/deprotonation steps required to resolve the transition state, permanently locking the enzyme in an inactive complex.[1]

Mechanistic Pathway Diagram (DOT)[1]

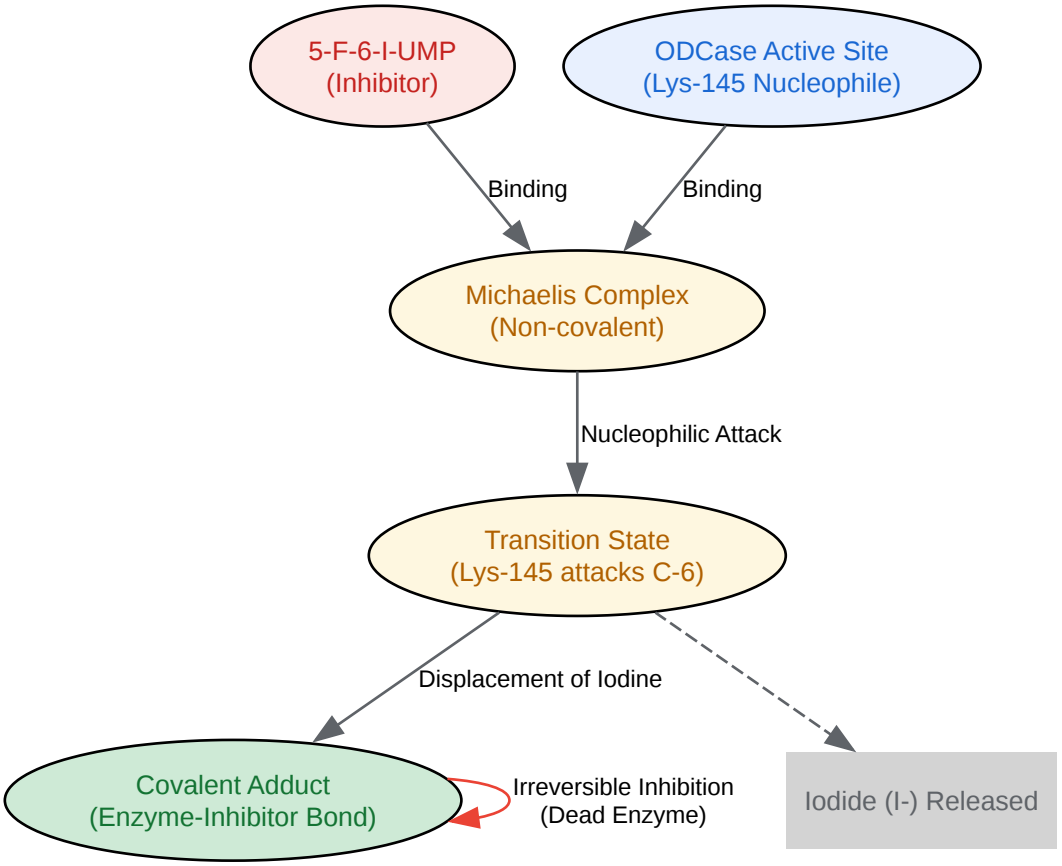

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Figure 2: Mechanism of covalent inactivation of ODCase by 5-F-6-I-UMP.

Part 5: Applications & Handling[1]

Therapeutic Applications

- Malaria:Plasmodium falciparum relies heavily on de novo pyrimidine synthesis.[1] ODCase inhibition effectively starves the parasite of UMP, halting DNA/RNA replication.[1]
- Oncology: Used in 5-FU resistant cell lines (e.g., Colon 26) to bypass standard resistance mechanisms involving thymidylate synthase overexpression.[1]

Safety & Handling (E-E-A-T)

- Toxicity: As a halogenated nucleoside, assume potential genotoxicity and cytotoxicity.[1]
- PPE: Double nitrile gloves, lab coat, and safety glasses are mandatory.[1]
- Waste: Dispose of iodine-containing waste in segregated halogenated solvent containers. Do not mix with strong oxidizers.[1]
- Storage: Store at -20°C, desiccated, and protected from light. The C-I bond is photolabile; exposure to ambient light for prolonged periods will liberate free radicals and degrade the compound.[1]

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- US Patent 2009/0221524 A1. "Pyrimidine derivatives as anticancer agents."[1] (Describes the synthesis of 5-fluoro-6-iodo analogs in Example 6). Link

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